

# Safeguarding Your Research: A Guide to Handling Neopentyl 4-bromobenzenesulfonate

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## Compound of Interest

Compound Name: Neopentyl 4-bromobenzenesulfonate

Cat. No.: B173541

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This document provides crucial safety and logistical information for the handling of **Neopentyl 4-bromobenzenesulfonate** (CAS No. 14248-15-8) in a laboratory setting. Adherence to these guidelines is essential for ensuring the safety of all personnel and the integrity of research outcomes. This potent organic compound necessitates careful handling due to its identified hazards.

## Hazard Assessment and Personal Protective Equipment (PPE)

**Neopentyl 4-bromobenzenesulfonate** is classified with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Due to these hazards, the following minimum PPE is mandatory when handling this compound.

Hazard Data Summary	
Identifier	Neopentyl 4-bromobenzenesulfonate
CAS Number	14248-15-8
Molecular Formula	C <sub>11</sub> H <sub>15</sub> BrO <sub>3</sub> S
Molecular Weight	307.21 g/mol [1]
Physical State	Solid
GHS Hazard Statements	H302, H315, H319, H335
Signal Word	Warning

#### Recommended Personal Protective Equipment:

- **Hand Protection:** Wear chemical-resistant gloves. Nitrile or neoprene gloves are recommended. Always inspect gloves for any signs of degradation or puncture before use.
- **Eye and Face Protection:** Chemical safety goggles are required at all times. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Skin and Body Protection:** A standard laboratory coat must be worn and fully buttoned. For tasks with a higher potential for exposure, consider a chemical-resistant apron.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If dust or aerosols are likely to be generated and a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter is necessary.

## Operational Plan for Safe Handling

The following step-by-step procedures are designed to minimize exposure and ensure safe handling of **Neopentyl 4-bromobenzenesulfonate** throughout its lifecycle in the laboratory.

Caption: Workflow for the safe handling of **Neopentyl 4-bromobenzenesulfonate**.

### Step 1: Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- The storage area should be clearly labeled with the appropriate hazard warnings.

#### Step 2: Preparation and Weighing

- All weighing and preparation of solutions must be conducted in a certified chemical fume hood to prevent inhalation of any dust or vapors.
- Use dedicated, clean spatulas and weighing boats.
- Ensure an eyewash station and safety shower are readily accessible.

#### Step 3: Experimental Use

- Handle the compound in a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Keep the container tightly closed when not in use.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound, even if gloves were worn.

#### Step 4: Spill Response

- In case of a small spill, and if you are trained to do so, carefully clean it up.
- Wear the appropriate PPE, including respiratory protection.
- For solid spills, gently sweep or scoop the material to avoid creating dust. Place it in a labeled, sealed container for disposal.
- For solutions, absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a sealed container for disposal.

- For large spills, evacuate the area and contact your institution's emergency response team.

## Disposal Plan

Proper disposal of **Neopentyl 4-bromobenzenesulfonate** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste: Collect any unused **Neopentyl 4-bromobenzenesulfonate** and any grossly contaminated disposable items (e.g., weighing boats, paper towels) in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **Neopentyl 4-bromobenzenesulfonate** should be collected in a separate, labeled hazardous waste container for halogenated organic waste.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated PPE should be placed in a designated hazardous waste bag.

Disposal Procedure:

- All waste must be disposed of through your institution's hazardous waste management program.
- Do not dispose of **Neopentyl 4-bromobenzenesulfonate** down the drain or in the regular trash.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

By adhering to these safety protocols, researchers can confidently and safely work with **Neopentyl 4-bromobenzenesulfonate**, fostering a secure and productive research environment.

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## References

- 1. Neopentyl 4-bromobenzenesulfonate | C<sub>11</sub>H<sub>15</sub>BrO<sub>3</sub>S | CID 2802228 - PubChem [pubchem.ncbi.nlm.nih.gov]
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